

An In-depth Technical Guide to 2-Chloro-5-methylbenzotrifluoride

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Compound of Interest

Compound Name:	2-Chloro-5-methylbenzotrifluoride
CAS No.:	80245-27-8
Cat. No.:	B1610087

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Chloro-5-methylbenzotrifluoride** (CAS No. 80245-27-8), a key chemical intermediate. Given the specificity of this compound, this document synthesizes available data and provides expert insights based on analogous structures and established chemical principles, offering a robust resource for its application in research and development.

Core Molecular Attributes and Physicochemical Properties

2-Chloro-5-methylbenzotrifluoride, systematically named 1-chloro-4-methyl-2-(trifluoromethyl)benzene, is a substituted aromatic compound. Its structure, featuring a trifluoromethyl group, a chlorine atom, and a methyl group on a benzene ring, makes it a valuable building block in organic synthesis. The trifluoromethyl group, in particular, is a well-established bioisostere for various functional groups and is known to enhance properties such as metabolic stability, lipophilicity, and binding affinity of target molecules.^{[1][2]}

Table 1: Physicochemical Properties of **2-Chloro-5-methylbenzotrifluoride**

Property	Value	Source
Molecular Formula	C8H6ClF3	[3]
Molecular Weight	194.58 g/mol	[3]
CAS Number	80245-27-8	[3]
IUPAC Name	1-chloro-4-methyl-2-(trifluoromethyl)benzene	[4]
Appearance	Not specified (likely a liquid or low-melting solid)	Inferred
Boiling Point	Data not readily available	
Melting Point	Data not readily available	
Density	Data not readily available	

While specific experimental data for the boiling point, melting point, and density of **2-Chloro-5-methylbenzotrifluoride** are not readily available in public literature, these properties can be estimated based on similar substituted benzotrifluorides. For instance, the related compound 2-chlorobenzotrifluoride has a boiling point of 152 °C.[5]

Synthesis and Mechanistic Rationale

A plausible and efficient synthesis of **2-Chloro-5-methylbenzotrifluoride** can be conceptualized from commercially available starting materials, leveraging well-established aromatic substitution reactions. One logical approach begins with 4-methylaniline (p-toluidine).

Proposed Synthetic Pathway



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Caption: Plausible synthetic routes to **2-Chloro-5-methylbenzotrifluoride**.

Step-by-Step Methodology and Rationale

- Nitration of o-Chlorotoluene: A more direct and industrially scalable approach involves the nitration of 2-chlorotoluene. The methyl group is an ortho-, para-director. The reaction with a mixture of nitric acid and sulfuric acid would yield a mixture of isomers, including 2-chloro-5-nitrotoluene.
 - Rationale: This is a standard electrophilic aromatic substitution. The directing effects of the substituents guide the position of the incoming nitro group. Separation of isomers would be necessary.
- Reduction of the Nitro Group: The nitro group of the desired isomer (2-chloro-5-nitrotoluene) is then reduced to an amine. Common reducing agents for this transformation include iron powder in the presence of an acid like hydrochloric acid, or catalytic hydrogenation.[6]
 - Rationale: The reduction of a nitro group to an amine is a fundamental and high-yielding reaction in organic synthesis, providing a versatile amino group for further functionalization.
- Diazotization: The resulting 2-chloro-5-methylaniline is treated with a cold solution of sodium nitrite and a strong acid (e.g., hydrochloric acid) to form a diazonium salt.
 - Rationale: Diazonium salts are highly useful intermediates that can be converted into a wide variety of functional groups.

- **Trifluoromethylation:** The introduction of the trifluoromethyl group can be challenging. A common method is the conversion of a related functional group. For instance, if the amine was first converted to a carboxylic acid via the diazonium salt, this could then be transformed into the trifluoromethyl group. However, a more direct route from a different precursor is often preferred.

An alternative and more direct synthesis starts from 2-chloro-5-methylaniline:

- **Diazotization and Sandmeyer Reaction:** The amine is diazotized as described above. Subsequent treatment with copper(I) cyanide would yield 2-chloro-5-methylbenzotrifluoride.
- **Conversion to Benzotrifluoride:** The nitrile can be converted to a trifluoromethyl group, for example, by reaction with phosphorus pentachloride.
- **Fluorination (Swarts Reaction):** The resulting 2-chloro-5-methylbenzotrifluoride can be fluorinated using a reagent like antimony trifluoride to give the final product, **2-Chloro-5-methylbenzotrifluoride**.

Applications in Drug Discovery and Agrochemicals

Benzotrifluoride derivatives are pivotal intermediates in the synthesis of pharmaceuticals and agrochemicals. The incorporation of a trifluoromethyl group can significantly enhance the biological activity and pharmacokinetic profile of a molecule.^{[1][2]}

- **Enhanced Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, making the trifluoromethyl group resistant to metabolic degradation by cytochrome P450 enzymes. This can increase the in vivo half-life of a drug candidate.
- **Increased Lipophilicity:** The trifluoromethyl group is highly lipophilic, which can improve a molecule's ability to cross cell membranes, potentially leading to better bioavailability.^{[7][8]}
- **Modulation of Acidity/Basicity:** The strong electron-withdrawing nature of the trifluoromethyl group can influence the pKa of nearby functional groups, which can be critical for receptor binding or solubility.

While specific drugs or pesticides derived from **2-Chloro-5-methylbenzotrifluoride** are not prominently documented, its structural motifs are present in various biologically active

compounds. It serves as a valuable scaffold for introducing the 2-chloro-5-methyl-substituted phenyl ring along with the advantageous trifluoromethyl group.

Spectroscopic Characterization (Predicted)

While experimental spectra for **2-Chloro-5-methylbenzotrifluoride** are not readily available, its spectral characteristics can be predicted based on its structure and established principles of NMR and IR spectroscopy.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show signals in the aromatic region for the three protons on the benzene ring, and a singlet in the aliphatic region for the methyl group protons.

- ~2.4 ppm (s, 3H): The methyl group protons.
- ~7.2-7.6 ppm (m, 3H): The aromatic protons. The exact chemical shifts and coupling patterns will depend on the electronic effects of the chloro and trifluoromethyl substituents.

¹³C NMR Spectroscopy

The carbon NMR spectrum will show eight distinct signals.

- ~20 ppm: The methyl carbon.
- ~120-140 ppm: Six signals for the aromatic carbons, including the carbon attached to the trifluoromethyl group which will appear as a quartet due to coupling with the fluorine atoms.

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the functional groups present.

- ~2900-3000 cm⁻¹: C-H stretching from the methyl and aromatic groups.
- ~1450-1600 cm⁻¹: C=C stretching of the aromatic ring.
- ~1100-1350 cm⁻¹: Strong C-F stretching bands characteristic of the trifluoromethyl group.
- ~700-850 cm⁻¹: C-Cl stretching.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Chloro-5-methylbenzotrifluoride** is not widely available. Therefore, handling precautions should be based on those for structurally similar compounds, such as other chlorinated and fluorinated aromatic hydrocarbons.[9][10][11]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[12]
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[11][12]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[10]
- Fire Safety: Keep away from heat, sparks, and open flames. Use appropriate fire extinguishing media for chemical fires.[11]
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.[10]
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[11]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [10]
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[11]

Disclaimer: The safety and handling information provided is based on general knowledge of similar chemical compounds. Always consult a specific and current Safety Data Sheet for **2-Chloro-5-methylbenzotrifluoride** before use, if available, and follow all institutional and regulatory safety guidelines.

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